

# hexanenitrile CAS number and identifiers

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## Compound of Interest

Compound Name: Hexanenitrile

Cat. No.: B7769357

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An In-depth Technical Guide to **Hexanenitrile**

## Introduction

**Hexanenitrile**, also known as capronitrile or pentyl cyanide, is an organic compound with the chemical formula  $C_6H_{11}N$ .<sup>[1]</sup><sup>[2]</sup> It is a colorless liquid with a faint, sweet odor.<sup>[2]</sup> This nitrile plays a significant role as a versatile building block and solvent in various chemical industries, including the manufacturing of pharmaceuticals, pesticides, dyes, and other organic compounds.<sup>[2]</sup><sup>[3]</sup> Its utility stems from the reactivity of the cyano group, which can be converted into various other functional groups, making it a valuable intermediate in organic synthesis. This guide provides a comprehensive overview of the identifiers, chemical properties, synthesis, purification, reactivity, analytical methods, and safety information for **hexanenitrile**, aimed at researchers, scientists, and professionals in drug development.

## Identifiers and Chemical Properties

Accurate identification and understanding of the physicochemical properties of **hexanenitrile** are crucial for its application in research and industry.

## Chemical Identifiers

A comprehensive list of identifiers for **hexanenitrile** is provided below.

Identifier Type	Value
CAS Number	628-73-9[1][4]
EC Number	211-052-0[1][5]
IUPAC Name	Hexanenitrile[1]
Synonyms	Capronitrile, Hexanonitrile, n-Capronitrile, Pentyl cyanide, 1-Cyanopentane[1][2][4]
Molecular Formula	C <sub>6</sub> H <sub>11</sub> N[1][2]
Molecular Weight	97.16 g/mol [1][5]
InChI	InChI=1S/C6H11N/c1-2-3-4-5-6-7/h2-5H2,1H3[1][5]
InChIKey	AILKHAQXUAOOFU-UHFFFAOYSA-N[1][5]
SMILES	CCCCC#N[1][5]

## Physicochemical Properties

The key physical and chemical properties of **hexanenitrile** are summarized in the following table.

Property	Value
Appearance	Colorless to light yellow clear liquid[2]
Melting Point	-80 °C[5][6]
Boiling Point	161-164 °C[5][6]
Density	0.809 g/mL at 25 °C[5][6]
Refractive Index	n <sub>20/D</sub> 1.406[5][6]
Vapor Pressure	2.85 mmHg[1]
Flash Point	43 °C (109.4 °F) - closed cup[5]
Water Solubility	Partially miscible (2.48 g/L at 25 °C)[1]
logP (Octanol/Water Partition Coefficient)	1.7[1]

## Synthesis and Experimental Protocols

### Synthesis of Hexanenitrile

One modern and sustainable approach to synthesizing nitriles is through the direct electrosynthesis from primary alcohols and ammonia.[7] This method avoids the use of toxic reagents and harsh reaction conditions. The proposed reaction mechanism involves a dehydrogenation-imination-dehydrogenation sequence catalyzed by nickel species.[7]

Caption: Electrosynthesis of **Hexanenitrile** from Hexan-1-ol.

### Purification of Hexanenitrile

A common laboratory-scale purification method for **hexanenitrile** involves acid-base washing followed by distillation.[2][6]

Experimental Protocol:

- Acid Wash: Wash the crude **hexanenitrile** with two half-volumes of concentrated hydrochloric acid (HCl) to remove basic impurities.

- Base Wash: Neutralize the organic layer by washing with a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ).
- Drying: Dry the washed **hexanenitrile** over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ).
- Filtration: Filter the mixture to remove the drying agent.
- Distillation: Purify the final product by distillation.

Caption: Purification workflow for **hexanenitrile**.

## Chemical Reactivity and Applications

The nitrile group in **hexanenitrile** is a versatile functional group that can undergo various transformations.

### Key Reactions

- Reduction to Primary Amines: **Hexanenitrile** can be reduced to hexylamine, a primary amine, using reducing agents like lithium aluminum hydride ( $\text{LiAlH}_4$ ) or through catalytic hydrogenation.<sup>[7]</sup> This is a crucial reaction for synthesizing pharmaceuticals and agrochemicals.<sup>[7]</sup>
- Hydrolysis to Amides and Carboxylic Acids: The nitrile group can be hydrolyzed to form hexanamide in the presence of nitrile hydratases or directly to hexanoic acid and ammonia using nitrilase enzymes.<sup>[7]</sup>
- Synthesis of 5-Oxohexane Nitriles: **Hexanenitrile** can be used as a starting material in the synthesis of 5-oxohexane nitriles, which are important intermediates for pharmaceutical and agrochemical products.<sup>[8]</sup>

Caption: Reduction of **hexanenitrile** to hexylamine.

### Applications

**Hexanenitrile**'s versatile reactivity makes it a valuable compound in several industrial sectors:

- **Pharmaceutical Industry:** It serves as a precursor in the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients, including ibuprofen, antibiotics, and antiviral agents.[\[3\]](#)[\[7\]](#)
- **Agrochemicals:** It is used in the production of pesticides.[\[2\]](#)
- **Dye and Pigment Production:** **Hexanenitrile** is a starting material for the synthesis of azo dyes used in the textile industry and pigments for paints and plastics.[\[3\]](#)
- **Solvents and Intermediates:** It is used in the synthesis of other important chemicals like acrylonitrile, a monomer for acrylic fibers and ABS plastics, and methyl cyanoacrylate, the main component of super glue.[\[3\]](#)

## Analytical Methods

The analysis of **hexanenitrile** in various matrices is typically performed using chromatographic techniques.

- **Gas Chromatography (GC):** GC is a common method for the analysis of volatile compounds like **hexanenitrile**.[\[9\]](#)[\[10\]](#) It can be coupled with various detectors, including Flame Ionization Detection (FID), Mass Spectrometry (MS), or a Nitrogen Phosphorus Detector (NPD), for sensitive and selective detection.[\[1\]](#)[\[10\]](#)
- **High-Performance Liquid Chromatography (HPLC):** While less common for such a volatile compound, HPLC can also be employed for the analysis of **hexanenitrile**, especially when derivatization is performed or for its determination in complex mixtures.[\[10\]](#)

## Safety and Toxicology

**Hexanenitrile** is a hazardous substance and must be handled with appropriate safety precautions.

## GHS Hazard Classification

- Flammable Liquid and Vapor (H226)[\[1\]](#)[\[11\]](#)
- Harmful if Swallowed (H302)[\[1\]](#)[\[11\]](#)

- Causes Skin Irritation (H315)[1][11]
- Causes Serious Eye Irritation (H319)[1][11]
- May Cause Respiratory Irritation (H335)[5][11]

Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this chemical.[5][11][12] It should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[12]

## Toxicity Data

Route of Exposure	Species	Dose	Reference
Oral LD50	Mouse	463 mg/kg	[13]
Intravenous LDLo	Rabbit	42 mg/kg	[13]
Subcutaneous LDLo	Guinea Pig	310 mg/kg	[13]

## Conclusion

**Hexanenitrile** is a chemical compound of significant industrial importance due to its versatile reactivity and applications as a solvent and synthetic intermediate. A thorough understanding of its chemical and physical properties, synthesis and purification methods, reactivity, and safety considerations is essential for its effective and safe utilization in research and development. This guide provides a foundational technical overview to support professionals working with this valuable chemical.

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